

Application Note: Titrimetric Assay of Calcium Citrate Malate

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Compound of Interest

Compound Name: *Calcium citrate malate*

CAS No.: *159771-97-8*

Cat. No.: *B15723049*

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Introduction

Calcium Citrate Malate (CCM) is a water-soluble calcium supplement. It is a complex of calcium, citric acid, and malic acid.[1][2] The bioavailability of calcium from CCM is well-documented, making it a popular choice for nutritional supplements. Accurate determination of the calcium content and the organic acid profile is crucial for quality control and formulation development.

This application note details a robust titrimetric method for the assay of calcium in **Calcium Citrate Malate**, based on the United States Pharmacopeia (USP) monograph.[1][2] The assay for the citrate and malate content is typically performed using a chromatographic method, such as HPLC, as titrimetric methods for organic acids in such a matrix can be inaccurate due to interferences.

Principle of the Titrimetric Assay for Calcium

The determination of calcium in **Calcium Citrate Malate** is achieved through a complexometric titration. The sample is first dissolved in hydrochloric acid to release the calcium ions. The solution is then made alkaline with sodium hydroxide. In the presence of a suitable indicator, the calcium ions are titrated with a standardized solution of ethylenediaminetetraacetic acid (EDTA). EDTA, a hexadentate ligand, forms a stable, water-soluble complex with calcium ions. The endpoint of the titration is indicated by a distinct color change of the indicator, which occurs when all the free calcium ions have been complexed by the EDTA.

Experimental Protocols

- **Calcium Citrate Malate** sample
- 0.05 M Edetate Disodium (EDTA) Volumetric Solution (VS)
- 3 N Hydrochloric Acid
- 1 N Sodium Hydroxide
- Hydroxy Naphthol Blue indicator
- Deionized Water
- 250 mL Beaker
- 50 mL Burette
- Magnetic Stirrer and Stir Bar
- Analytical Balance
- Sample Preparation: Accurately weigh approximately 350 mg of the **Calcium Citrate Malate** sample and transfer it into a 250 mL beaker.[\[1\]](#)[\[2\]](#)
- Dissolution: Add 10 mL of deionized water and 3 mL of 3 N hydrochloric acid to the beaker. Swirl to dissolve the sample completely.[\[1\]](#)[\[2\]](#)
- Dilution: Add 90 mL of deionized water to the dissolved sample.[\[1\]](#)[\[2\]](#)

- Initial Titration and pH Adjustment: Place the beaker on a magnetic stirrer and begin stirring. From a 50 mL burette, add 30 mL of 0.05 M EDTA VS to the solution. While continuing to stir, add 25 mL of 1 N sodium hydroxide.[1]
- Indicator Addition: Add approximately 150 mg of Hydroxy Naphthol Blue indicator to the solution. The solution should turn a reddish-pink color.[1]
- Final Titration: Continue the titration with the 0.05 M EDTA VS until the color changes to a distinct blue endpoint.[1]
- Blank Determination: Perform a blank titration using the same quantities of reagents but without the **Calcium Citrate Malate** sample.
- Calculation: Calculate the percentage of calcium in the sample using the formula provided in the data presentation section.

Data Presentation

The quantitative data for the titrimetric assay of calcium in **Calcium Citrate Malate** is summarized in the table below.

Parameter	Value
Sample Weight (W)	~ 350 mg
Titrant	0.05 M Edetate Disodium (EDTA) VS
Indicator	Hydroxy Naphthol Blue
Endpoint	Blue Color
Acceptance Criteria (Calcium)	23.0% – 24.2% (on a dried basis)[1][2]

Calculation Formula for Percentage of Calcium:

Where:

- Vs = Volume of Titrant consumed by the Sample (mL)

- V_b = Volume of Titrant consumed by the blank (mL)
- M = Molarity of the Titrant (mol/L)
- F = Equivalency factor for calcium (40.08 g/mol)
- W = Weight of the Sample (mg)

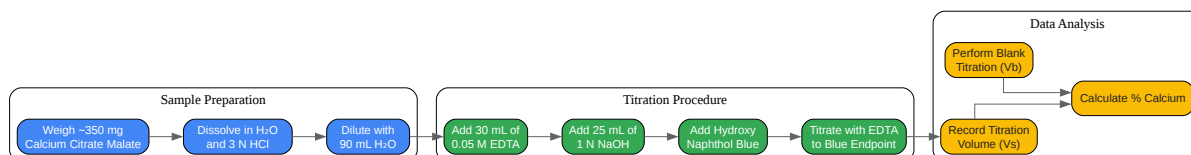
Assay of Citrate and Malate

As per the USP monograph, the identification and quantification of citrate and malate are performed using a chromatographic method.^{[1][2]} This is because a simple acid-base titration would not be able to differentiate between citric acid and malic acid and could be influenced by other components. The method typically involves:

- System: High-Performance Liquid Chromatography (HPLC).
- Identification: The retention times of the citric acid and malic acid peaks in the sample solution are compared to those of a standard solution.^{[1][2]}
- Quantification: The peak areas of citric acid and malic acid are used to calculate their respective concentrations against a standard of known concentration. The sum of citrate and malate should be not less than 73.0% on a dried basis.^{[1][2]}

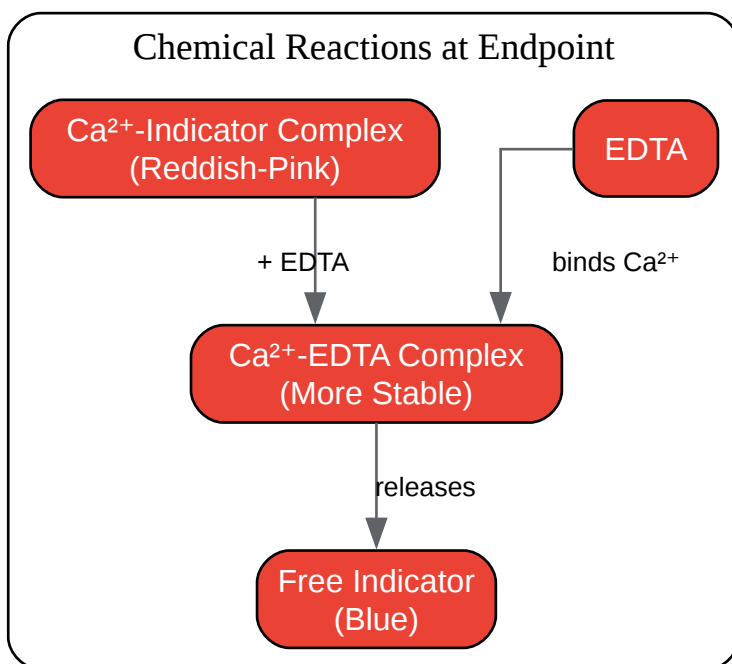
Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical workflow of the titrimetric assay for calcium in **Calcium Citrate Malate**.



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Caption: Workflow for the complexometric titration of calcium in **Calcium Citrate Malate**.



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References

- [1. Calcium Citrate Malate - Definition, Identification, Assay - USP 2025 \[trungtamthuoc.com\]](#)
- [2. trungtamthuoc.com \[trungtamthuoc.com\]](#)
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